

In-Depth Technical Guide to the Safety of m-PEG16-azide

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Compound of Interest		
Compound Name:	m-PEG16-azide	
Cat. No.:	B8106290	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling protocols for methoxy-polyethylene glycol (16) azide (**m-PEG16-azide**). Given the absence of a publicly available, detailed Safety Data Sheet (SDS) specific to this compound, this document synthesizes information from supplier data, general safety guidelines for organic azides and polyethylene glycols, and relevant research articles. This guide is intended for use in a controlled laboratory setting by trained professionals.

Chemical and Physical Properties

m-PEG16-azide is a PEGylation reagent commonly used in bioconjugation, drug delivery, and nanoparticle functionalization through "click chemistry".[1] The polyethylene glycol (PEG) spacer enhances the solubility and biocompatibility of the molecule.[1]



Property	Value	Source(s)
CAS Number	2564606-73-9	[1][2]
Molecular Formula	C33H67N3O16	[1]
Molecular Weight	761.9 g/mol	
Purity	>96% or 98%	_
Appearance	White to off-white solid	_
Solubility	Soluble in water, chloroform, and DMSO	_
Storage Conditions	-20°C, protect from light and moisture	_

Hazard Identification and Stability Assessment

The primary hazards associated with **m-PEG16-azide** stem from its azide functional group. Organic azides are energetic materials and can be sensitive to heat, shock, friction, and static discharge. The stability of organic azides can be assessed using general safety principles.

Carbon-to-Nitrogen Ratio (C/N): A common rule of thumb for the stability of organic azides is the ratio of carbon atoms to nitrogen atoms.

- For m-PEG16-azide (C33H67N3O16), the C/N ratio is 33/3 = 11.
- A C/N ratio greater than 3 suggests that the compound is likely to be handleable with standard laboratory precautions.

Rule of Six: This rule suggests that there should be at least six carbon atoms for each energetic functional group (e.g., azide). In **m-PEG16-azide**, with 33 carbons and one azide group, this rule is well satisfied, indicating a relatively low risk of spontaneous explosive decomposition under normal handling conditions.

Despite its predicted stability, **m-PEG16-azide** should be treated as a potentially hazardous substance. The toxicity of the azide group is a significant concern. Azides are known to be highly toxic, with a mechanism of action similar to cyanide.



Safe Handling and Experimental Protocols

Adherence to strict safety protocols is mandatory when handling **m-PEG16-azide**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before any new experiment. The following PPE is recommended as a minimum:

- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Hand Protection: Nitrile gloves. Change gloves immediately if contaminated.
- Body Protection: A lab coat.

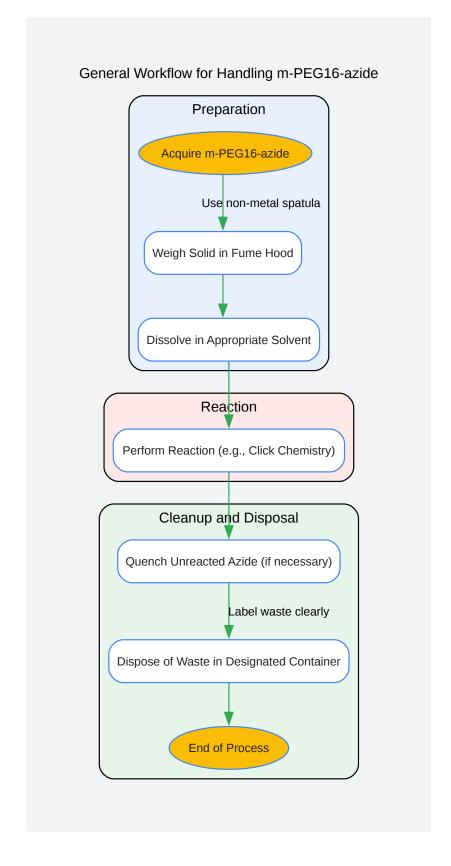
Engineering Controls

- Work in a well-ventilated laboratory, preferably within a chemical fume hood, especially when handling the solid or preparing solutions.
- A blast shield may be considered for reactions involving heating or pressurizing the compound.

General Handling Workflow

The following diagram outlines a general workflow for handling **m-PEG16-azide** in a laboratory setting.





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Caption: General laboratory workflow for handling **m-PEG16-azide**.



Incompatible Materials

To prevent the formation of highly explosive and toxic byproducts, avoid contact with the following:

- Acids: Can form the highly toxic and explosive hydrazoic acid.
- Heavy Metals: (e.g., copper, lead, silver, mercury) and their salts can form shock-sensitive
 metal azides. While copper is used as a catalyst in "click" chemistry, it should be in a
 controlled manner (e.g., as a complex).
- Halogenated Solvents: Dichloromethane and chloroform can form explosive diazidomethane and triazidomethane, respectively.
- Oxidizing Agents: May lead to a violent reaction.

Experimental Protocol: General Procedure for a Click Chemistry Reaction

This is a generalized protocol and should be adapted for specific experimental needs.

- Preparation:
 - Equilibrate the vial of **m-PEG16-azide** to room temperature before opening to prevent moisture condensation.
 - In a chemical fume hood, weigh the required amount of m-PEG16-azide using a non-metallic spatula.
 - Dissolve the m-PEG16-azide in an appropriate solvent (e.g., DMSO, water) to the desired concentration immediately before use. Do not prepare stock solutions for long-term storage.
- Reaction:
 - To your alkyne-containing substrate in a suitable reaction buffer (avoiding primary amine buffers like Tris), add the solution of m-PEG16-azide.



- Add the catalyst system (e.g., copper(II) sulfate and a reducing agent like sodium ascorbate for CuAAC).
- Allow the reaction to proceed at the desired temperature (e.g., room temperature) with stirring. Monitor the reaction progress by an appropriate analytical method (e.g., TLC, LC-MS).
- Work-up and Purification:
 - Once the reaction is complete, quench any unreacted azide if necessary (see Section 4.3).
 - Purify the product using standard techniques such as dialysis, size exclusion chromatography, or precipitation.

Emergency ProceduresFirst Aid Measures

- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Spills and Leaks

• Small Spills: Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand) and collect it into a designated, labeled waste container. Clean the spill area with a suitable solvent.



• Large Spills: Evacuate the area. Prevent the spread of the material. Contact your institution's environmental health and safety department.

Waste Disposal

- All waste containing m-PEG16-azide should be collected in a clearly labeled, dedicated waste container.
- Do not mix azide waste with acidic waste to prevent the formation of hydrazoic acid.
- For larger quantities of unreacted azide, consider quenching the azide to a more stable amine using a reducing agent (e.g., triphenylphosphine followed by water, or catalytic hydrogenation) before disposal. This should be done as part of a formal, risk-assessed procedure.
- Dispose of all waste in accordance with local, state, and federal regulations.

Toxicological Information

Specific toxicological data for **m-PEG16-azide** is not readily available. The toxicology can be inferred from the two main components of the molecule: the azide group and the PEG chain.

- Azide: The azide ion is highly toxic and can cause a rapid decrease in blood pressure, dizziness, headache, and in severe cases, convulsions and respiratory failure.
- Polyethylene Glycol (PEG): Low molecular weight PEGs are generally considered to have low toxicity. However, some studies have shown that very low molecular weight PEGs (e.g., triethylene glycol) can exhibit some toxicity at high concentrations. Given the molecular weight of m-PEG16-azide, the PEG component is expected to have low toxicity.

The primary toxicological concern for **m-PEG16-azide** is the azide functional group.

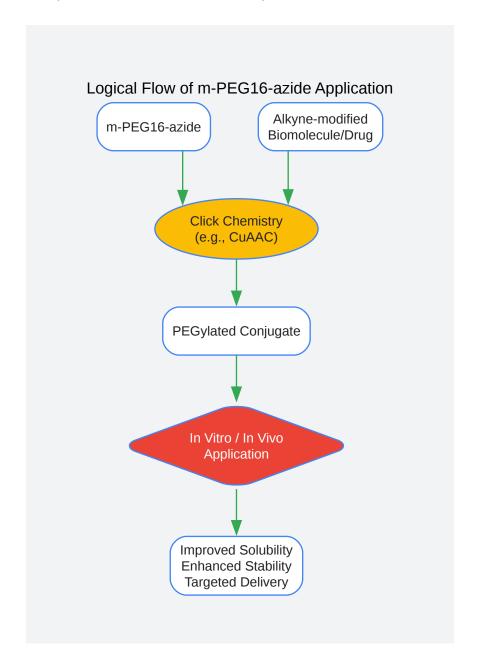
Signaling Pathways and Biological Interactions

m-PEG16-azide itself is not known to directly participate in specific signaling pathways. Its primary role in a biological context is as a linker for bioconjugation. Once conjugated to a biologically active molecule (e.g., a peptide, protein, or small molecule drug), the resulting conjugate's interaction with signaling pathways will be determined by the nature of that active



molecule. The PEG chain's main function is to improve the pharmacokinetic properties of the conjugate, such as increasing solubility and circulation time, and reducing immunogenicity.

The logical relationship for its use in research is depicted below:



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Caption: Application logic of **m-PEG16-azide** in bioconjugation.

This guide is intended to supplement, not replace, a formal risk assessment and the guidance of your institution's environmental health and safety department. Always consult the most



current safety information and adhere to all applicable regulations.

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References

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